

Perfluorodecyl Bromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Perfluorodecyl bromide

Cat. No.: B1679594

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of **perfluorodecyl bromide** (CAS No. 307-43-7), a perfluorinated compound with significant potential in biomedical applications. This document details its core characteristics, synthesis and purification methodologies, and its emerging role in drug delivery and diagnostic imaging.

Core Chemical and Physical Properties

Perfluorodecyl bromide, also known as 1-bromo-1,1,2,2,3,3,4,4,5,5,6,6,7,7,8,8,9,9,10,10,10-henicosafuorodecane, is a dense, chemically inert liquid. Its high fluorine content imparts unique properties, making it a valuable component in various advanced formulations.

Property	Value	Reference
CAS Number	307-43-7	[1][2][3][4]
Molecular Formula	C10BrF21	[1][2]
Molecular Weight	598.98 g/mol	[1][2][3]
Melting Point	55 °C	[2][4][5]
Boiling Point	185 °C @ 760 mmHg	[2][4][5]
Density	1.862 g/mL @ 25 °C	[2][3]
Refractive Index	1.294 @ 25 °C	[2]
Purity	>98%	[2][3]

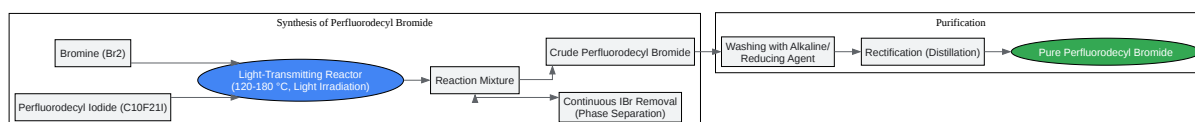
Synthesis and Purification

The synthesis of **perfluorodecyl bromide** can be achieved through the reaction of a perfluoroalkyl iodide with bromine. A general industrial process involves the irradiation of the perfluoroalkyl iodide and bromine with light at elevated temperatures in a transparent reactor. A key aspect of this process is the continuous removal of the iodine monobromide (IBr) byproduct, which can be achieved through phase separation due to its poor solubility and higher density compared to the reactants and product.

General Synthesis Protocol:

- **Reaction Setup:** A light-transmitting reactor equipped with a reflux condenser and a trap for layer separation is charged with perfluorodecyl iodide (C10F21I).
- **Reactant Addition:** Bromine (Br₂) is added to the reactor, typically in a molar ratio of 1:1 to 3:1 with the perfluoroalkyl iodide.
- **Reaction Conditions:** The mixture is heated to a temperature between 120 °C and 180 °C while being exposed to a light source. The reaction temperature is maintained to ensure reflux and facilitate the removal of the IBr byproduct.

- **Byproduct Removal:** The denser IBr layer that separates in the trap is continuously or periodically removed from the reaction mixture.
- **Reaction Monitoring and Work-up:** The reaction is monitored for the consumption of the starting material. Upon completion, the reaction mixture is cooled and washed with an alkaline or reducing agent solution (e.g., sodium hydroxide or sodium bisulfite solution) to remove any remaining bromine and IBr.
- **Purification:** The crude **perfluorodecyl bromide** is then purified by rectification (distillation) to yield the final product.



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*Synthesis and purification workflow for **perfluorodecyl bromide**.*

For laboratory-scale purification of highly fluorinated compounds like **perfluorodecyl bromide**, column chromatography using fluorous reverse phase silica gel has been shown to be an effective method.^[5] This technique separates compounds based on their fluorine content, allowing for efficient removal of non-fluorinated or less-fluorinated impurities.

Applications in Drug Development

The unique properties of **perfluorodecyl bromide**, particularly its high density, chemical inertness, and ability to dissolve and transport gases, make it a promising candidate for various applications in drug development, primarily in the formulation of nanoemulsions for drug delivery and as a contrast agent for diagnostic imaging. While many studies focus on its

shorter-chain analogue, perfluorooctyl bromide (PFOB), the principles and formulation strategies are directly applicable to **perfluorodecyl bromide**.

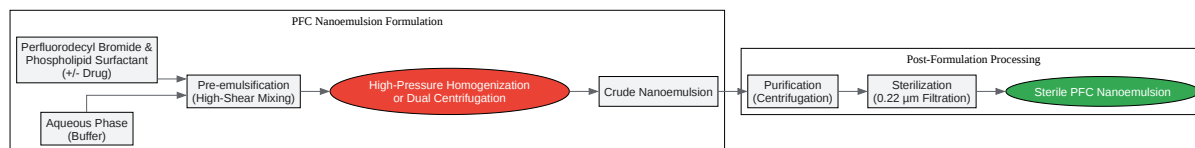
Perfluorocarbon Nanoemulsions for Drug Delivery

Perfluorocarbon nanoemulsions (PFC-NEs) are stable dispersions of nanoscale droplets of perfluorocarbons in an aqueous medium, stabilized by a surfactant monolayer, typically composed of phospholipids. These nanoemulsions can be formulated to encapsulate therapeutic agents, enhancing their stability, and enabling targeted delivery.

General Protocol for PFC-NE Formulation:

A common method for preparing PFC-NEs is through high-energy emulsification techniques such as high-pressure homogenization or dual centrifugation.^{[6][7]}

- Preparation of Phases:
 - Aqueous Phase: An aqueous buffer (e.g., phosphate-buffered saline) is prepared.
 - Perfluorocarbon/Surfactant Phase: **Perfluorodecyl bromide** is mixed with a phospholipid surfactant (e.g., a mixture of lecithin-derived phospholipids). The therapeutic drug, if lipophilic, can be incorporated into this phase.
- Pre-emulsification: The two phases are combined and subjected to high-shear mixing to form a coarse pre-emulsion.
- Homogenization: The pre-emulsion is then processed through a high-pressure homogenizer or a dual centrifuge to reduce the droplet size to the nanometer range (typically 100-500 nm).^[7] The process parameters (pressure, number of cycles, or centrifugation speed and time) are optimized to achieve the desired particle size and polydispersity index.
- Purification: If an excess of phospholipid is used, liposomal byproducts may form. These can be removed by centrifugation to yield a purified nanoemulsion.^[6]
- Sterilization: For in vivo applications, the final nanoemulsion is typically sterilized by filtration through a 0.22 µm filter.



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*General workflow for the formulation of **perfluorodecyl bromide** nanoemulsions.*

Use as a Contrast Agent

Perfluorodecyl bromide's high bromine content makes it radiopaque, allowing it to function as a contrast agent for X-ray-based imaging modalities like computed tomography (CT).

Furthermore, nanoemulsions formulated with **perfluorodecyl bromide** can serve as effective ultrasound contrast agents.[1][2] When injected intravenously, these nanoparticles persist in the bloodstream for an extended period, enabling blood pool imaging and visualization of vasculature.[2] The small size of the nanoparticles allows them to extravasate through the leaky vasculature of tumors, leading to passive targeting and enhanced tumor detection.[1]

Experimental Procedure for Ultrasound Imaging:

- **Animal Model:** An appropriate animal model with the disease of interest (e.g., tumor-bearing mice) is prepared.
- **Contrast Agent Administration:** The **perfluorodecyl bromide** nanoemulsion is administered, typically via intravenous injection. The dosage is determined based on the specific application and animal model.
- **Imaging:** Ultrasound imaging is performed at various time points post-injection to observe the distribution and accumulation of the contrast agent in the target tissue. Specific imaging

modalities, such as power Doppler harmonic imaging, may be used to enhance the signal from the nanoemulsion.^[1]

- **Image Analysis:** The acquired images are analyzed to quantify the enhancement in the region of interest, providing information on tissue perfusion, vascularity, or receptor targeting (if the nanoparticles are functionalized with targeting ligands).

Spectroscopic Data

Detailed experimental spectra for **perfluorodecyl bromide** are not readily available in public databases. However, based on its structure and the known spectroscopic properties of similar perfluorinated compounds, the following characteristics can be expected.

¹³C NMR Spectroscopy

The ¹³C NMR spectrum of **perfluorodecyl bromide** is expected to show ten distinct signals corresponding to the ten carbon atoms in the perfluorinated chain. Due to the strong electron-withdrawing effect of the fluorine atoms, the chemical shifts of the carbons will be significantly downfield compared to their hydrocarbon analogues. The carbon atom bonded to bromine (C-1) will also experience a distinct chemical shift. Strong C-F coupling will lead to complex splitting patterns for each carbon signal. Proton-decoupled spectra would still show splitting due to ¹³C-¹⁹F coupling.

¹⁹F NMR Spectroscopy

The ¹⁹F NMR spectrum is a powerful tool for characterizing perfluorinated compounds. For **perfluorodecyl bromide**, nine distinct signals are expected for the nine chemically non-equivalent fluorine environments along the chain (CF₃, and eight different CF₂ groups), plus a signal for the CF₂ group attached to the bromine. The chemical shifts will be spread over a wide range, which is characteristic of ¹⁹F NMR. The terminal CF₃ group will appear as a triplet, while the CF₂ groups will exhibit complex multiplets due to coupling with neighboring fluorine atoms. The CF₂ group alpha to the bromine atom will have a distinct chemical shift compared to the other CF₂ groups.

Mass Spectrometry

In electron ionization mass spectrometry (EI-MS), the mass spectrum of **perfluorodecyl bromide** would be expected to show a molecular ion peak (M^+) corresponding to its molecular weight. Due to the presence of bromine, a characteristic isotopic pattern for the molecular ion will be observed, with two peaks of nearly equal intensity separated by two mass units (for ^{79}Br and ^{81}Br). The fragmentation pattern would likely involve the loss of a bromine atom and successive losses of CF_2 units, leading to a series of fragment ions separated by 50 mass units (the mass of a CF_2 group).

Infrared (IR) Spectroscopy

The IR spectrum of **perfluorodecyl bromide** will be dominated by strong absorption bands in the region of $1100\text{--}1300\text{ cm}^{-1}$, which are characteristic of C-F stretching vibrations. The C-Br stretching vibration is expected to appear at a lower wavenumber, typically in the range of $500\text{--}700\text{ cm}^{-1}$. The absence of significant C-H stretching bands (around $2800\text{--}3000\text{ cm}^{-1}$) would confirm the perfluorinated nature of the molecule.

Safety and Handling

Perfluorodecyl bromide is classified as an irritant. It may cause skin irritation, serious eye irritation, and respiratory irritation. Standard laboratory safety precautions should be followed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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